

Biological Activity of Morpholine-Substituted Isothiocyanates: A Technical Guide

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Compound of Interest

Compound Name: 4-(2-Isothiocyanatophenyl)morpholine

CAS No.: 51317-67-0

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Executive Summary

Morpholine-substituted isothiocyanates represent a strategic hybrid class of chemotypes in drug discovery.^[1] By conjugating the lipophilic, solubility-enhancing morpholine ring with the highly electrophilic isothiocyanate (ITC) pharmacophore ($-N=C=S$), researchers can generate agents with superior pharmacokinetic profiles compared to aliphatic ITCs (e.g., sulforaphane) while retaining potent bioactivity. This guide analyzes their role as Phase II enzyme inducers, anticancer agents, and antimicrobial scaffolds.

Chemical Biology & Structure-Activity Relationship (SAR)

The efficacy of morpholine-ITCs stems from two distinct structural contributions:

- **The Isothiocyanate Warhead:** The central carbon of the $-N=C=S$ group is highly electrophilic. It reacts readily with nucleophiles, particularly the sulfhydryl ($-SH$) groups of cysteine

residues in proteins. This is the basis for the Keap1-Nrf2 interaction (chemoprevention) and Tubulin disruption (cytotoxicity).^[1]

- The Morpholine Moiety: Unlike simple alkyl chains, the morpholine ring improves water solubility and metabolic stability. It acts as a hydrogen bond acceptor, potentially enhancing binding affinity to kinase domains or bacterial cell walls.

Key Compound of Interest:

- 3-Morpholinopropyl isothiocyanate (3MP-ITC): A synthetic analog that has demonstrated "exceptionally strong" induction of antioxidant enzymes via the Nrf2 pathway, surpassing many natural ITCs.^{[1][2][3]}

Synthesis Protocol: 3-Morpholinopropyl Isothiocyanate

This protocol utilizes a one-pot, two-step dithiocarbamate intermediate method, favored for its high yield and operational simplicity. This method avoids the use of highly toxic thiophosgene.

Reagents Required^{[1][2][4][5][6]}

- Precursor: 3-Morpholinopropylamine (1.0 eq)^[1]
- Reagent: Carbon disulfide (CS₂, 1.2 eq)
- Base: Triethylamine (Et₃N, 2.0 eq)
- Desulfurizing Agent: Tosyl chloride (TsCl) or Dicyclohexylcarbodiimide (DCC) (1.1 eq)^[1]
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF)^[1]

Step-by-Step Methodology

- Dithiocarbamate Formation:
 - Dissolve 3-morpholinopropylamine (10 mmol) in DCM (20 mL) at 0°C (ice bath).
 - Add Et₃N (20 mmol) dropwise.

- Slowly add CS₂ (12 mmol) over 15 minutes. The solution will turn yellow/orange, indicating dithiocarbamate salt formation.
- Checkpoint: Stir for 2 hours at room temperature. Ensure complete consumption of the amine via TLC (Mobile phase: MeOH/DCM 1:9).
- Desulfurization (ITC Formation):
 - Cool the reaction mixture back to 0°C.
 - Add the desulfurizing agent (e.g., DCC or TsCl) dissolved in DCM dropwise.
 - Stir for 3–5 hours at room temperature. A precipitate (dicyclohexylurea or tosyl salt) will form.^[1]
- Work-up & Purification:
 - Filter off the precipitate.
 - Wash the filtrate with water (2 x 20 mL) and brine (1 x 20 mL).
 - Dry the organic layer over anhydrous Na₂SO₄ and concentrate under reduced pressure.
 - Purification: Flash column chromatography on silica gel (Eluent: EtOAc/Hexane gradient) to yield 3MP-ITC as a pale yellow oil.

Anticancer Activity & Mechanism of Action^{[2][6][7]}

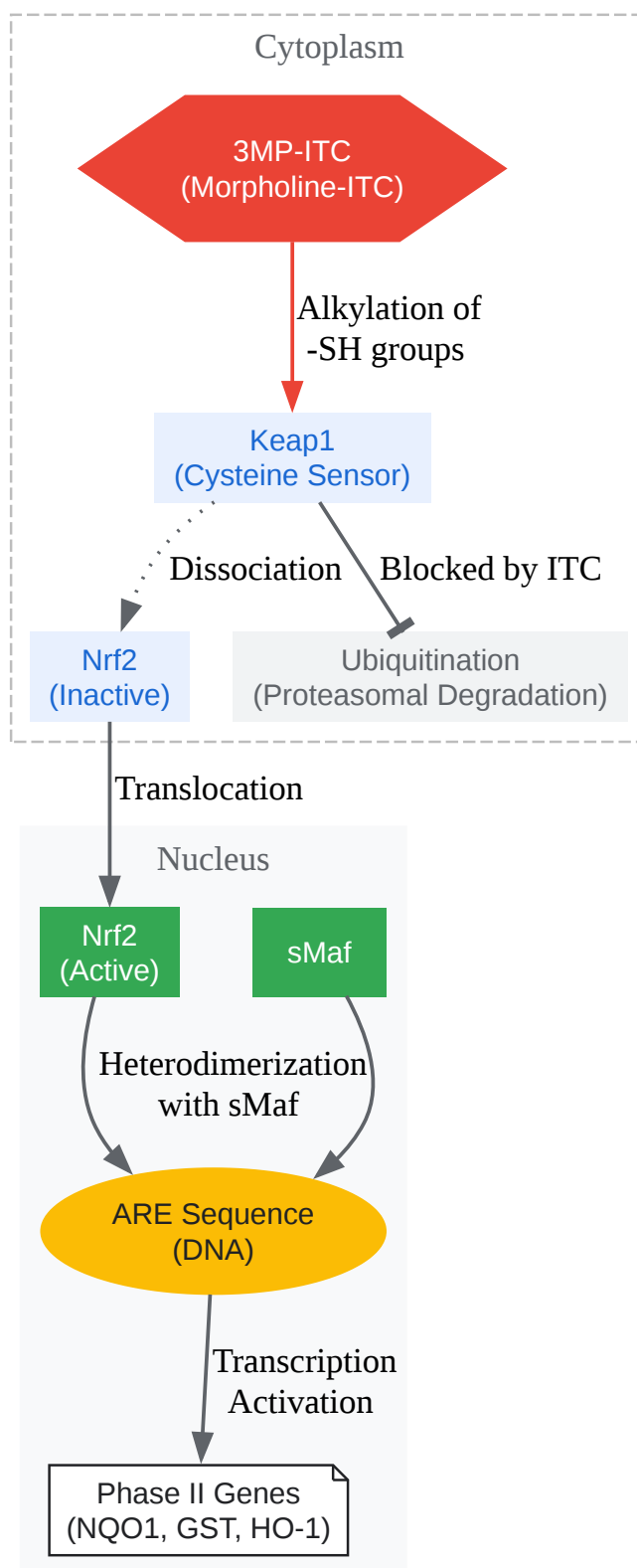
The Keap1-Nrf2 Pathway (Chemoprevention)

The primary mechanism for 3MP-ITC is the modification of cysteine residues (specifically Cys151, Cys273, Cys288) on Keap1. This prevents Keap1 from targeting Nrf2 for ubiquitination, allowing Nrf2 to translocate to the nucleus and activate the Antioxidant Response Element (ARE).^[4]

Key Finding: 3MP-ITC is a potent inducer of Phase II enzymes (NQO1, GST, UGT) in HepG2 cells, significantly depleting intracellular glutathione (GSH) as a prerequisite for activation.

Visualization: Nrf2 Activation Pathway

The following diagram illustrates the specific signaling cascade triggered by 3MP-ITC.



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Caption: Mechanism of 3MP-ITC induced Nrf2 activation. Alkylation of Keap1 prevents Nrf2 degradation, leading to nuclear translocation and antioxidant gene expression.

Cytotoxicity Data (HepG2 Model)

While 3MP-ITC is a chemopreventive agent, high concentrations induce apoptosis.[1] The table below compares the activity of morpholine-ITCs against standard ITCs.

Compound	Cell Line	IC50 / Potency	Mechanism Highlight
3MP-ITC	HepG2	Strong Inducer*	Depletes GSH; Activates ERK1/2, JNK
2-(4-Morpholino)ethyl ITC	HepG2	~30–40 μ M	Inhibits c-myc/c-jun; induces apoptosis
Sulforaphane (Standard)	HepG2	33.8 μ M	G2/M Arrest; Nrf2 activation
Allyl ITC (AITC)	HepG2	> 50 μ M	ROS generation

*Note: "Strong Inducer" refers to Nrf2/ARE luciferase reporter activity, where 3MP-ITC showed superior induction compared to classical ITCs at equimolar concentrations.[1]

Antimicrobial Potential[8][9][10][11][12]

Morpholine-ITCs are emerging as dual-action antimicrobials. The morpholine ring facilitates penetration through the bacterial cell envelope, while the ITC group covalently modifies bacterial enzymes.

Target Spectrum:

- Gram-negative: E. coli, Pseudomonas aeruginosa (enhanced by morpholine solubility).
- Gram-positive: Staphylococcus aureus (MRSA strains).

Experimental Protocol: MIC Determination To validate antimicrobial activity, use the Broth Microdilution Method:

- Inoculum: Prepare bacterial suspension at CFU/mL in Mueller-Hinton Broth.
- Treatment: Add 3MP-ITC in serial dilutions (e.g., 100 µg/mL to 0.1 µg/mL) to a 96-well plate.
- Incubation: 37°C for 24 hours.
- Readout: The MIC is the lowest concentration showing no visible turbidity.^[5] Add Resazurin dye (0.01%) for colorimetric confirmation (Blue = No growth; Pink = Growth).

Experimental Validation: MTT Cytotoxicity Assay

To replicate the anticancer data for Morpholine-ITCs, follow this standardized protocol:

- Seeding: Plate HepG2 cells (cells/well) in a 96-well plate. Incubate for 24h.
- Exposure: Treat cells with 3MP-ITC (0, 5, 10, 25, 50, 100 µM) dissolved in DMSO (<0.1% final concentration). Incubate for 48h.
- Labeling: Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well. Incubate for 4h at 37°C.
- Solubilization: Remove media carefully. Add 100 µL DMSO to dissolve formazan crystals.
- Quantification: Measure absorbance at 570 nm. Calculate cell viability as:

^[1]

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